

Personal protective equipment for handling Iminoglutarate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iminoglutarate

Cat. No.: B1219421

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Essential Safety and Handling Guide for Iminoglutarate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Iminoglutarate**. The following procedures are based on general laboratory safety standards and should be supplemented by a comprehensive, site-specific risk assessment and consultation with your institution's Environmental Health and Safety (EHS) department.

Hazard Identification and Precautionary Measures

While a specific Safety Data Sheet (SDS) for **Iminoglutarate** is not readily available in the public domain, a product containing it is classified as harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation.^[1] Therefore, it is imperative to handle **Iminoglutarate** with appropriate caution.

Precautionary Statements:

- Avoid breathing dust.^[1]
- Wash skin thoroughly after handling.^[1]
- Do not eat, drink, or smoke when using this product.^[1]

- Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Wear protective gloves, eye protection, and face protection.[\[1\]](#)
- Store in a well-ventilated place and keep the container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Personal Protective Equipment (PPE)

A thorough hazard assessment is required to select the appropriate PPE for any given task.[\[2\]](#)

At a minimum, the following PPE is recommended when handling **Iminoglutarate** in a laboratory setting:

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side-shields, or safety goggles. A face shield should be worn in addition to safety glasses or goggles when there is a splash hazard.[2][3]	To protect against splashes of chemicals that can cause serious eye irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat or gown should be worn to protect skin and street clothing.[3]	To prevent skin contact, which may cause skin irritation.[1]
Respiratory Protection	Use a properly fitted respirator when engineering controls are not sufficient to control airborne exposure. The type of respirator will depend on the concentration and type of airborne substance.[4]	To prevent inhalation of dust or aerosols, which may cause respiratory irritation.[1]
Footwear	Closed-toe shoes that cover the entire foot.[2][5]	To protect feet from spills and falling objects.

Safe Handling and Operational Plan

Engineering Controls:

- Handle **Iminoglutarate** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[6]

Work Practices:

- Avoid the formation of dust and aerosols.[6]
- Wash hands thoroughly with soap and water after handling.

- Remove contaminated clothing and wash it before reuse.[1]

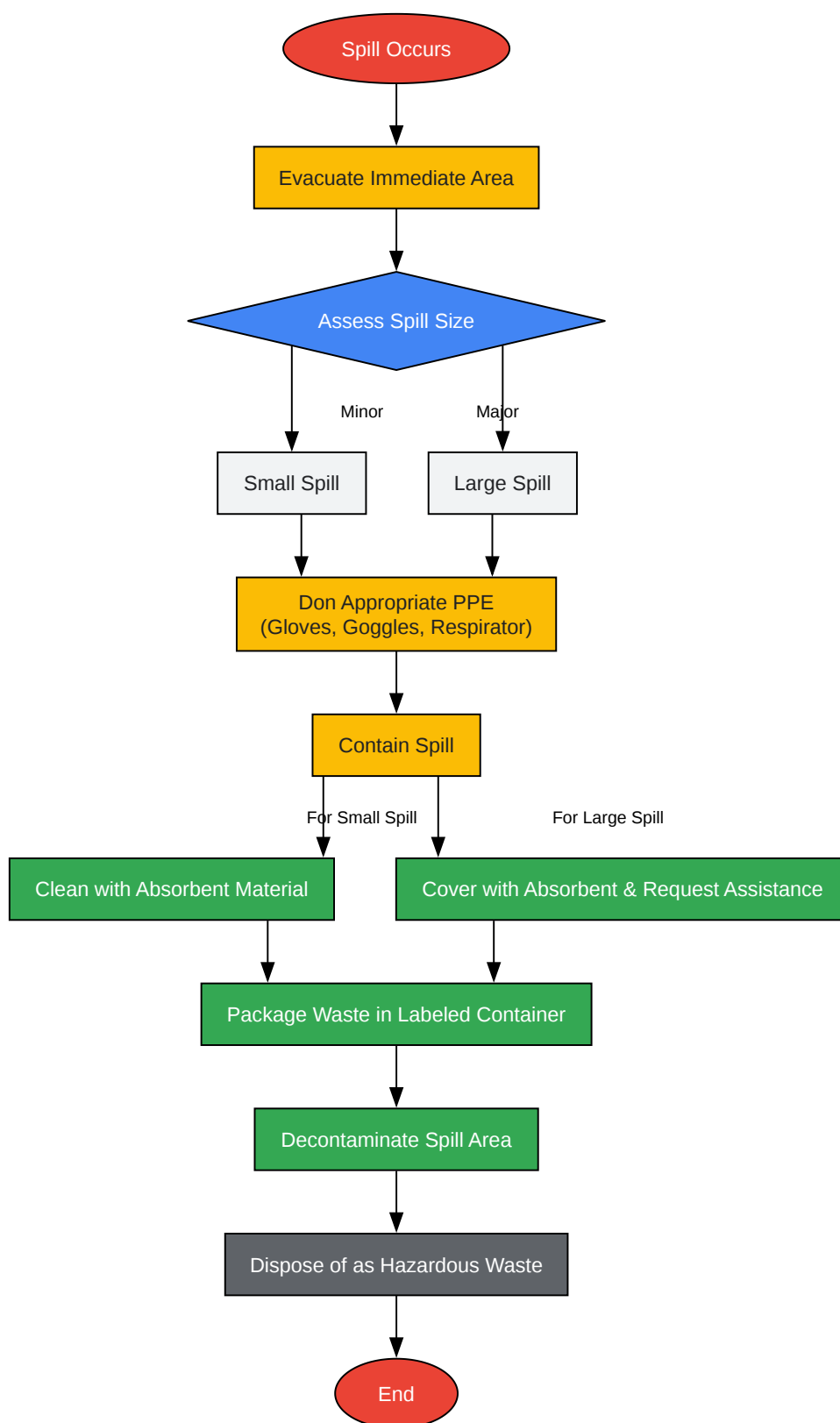
Emergency Procedures

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.
- For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- For a large spill, it may be necessary to suppress gases, vapors, or mists with a water spray jet.[1]
- Prevent the spilled material from entering drains or waterways.[7]
- Clean the spill area with a suitable solvent and then wash with soap and water.
- Dispose of all contaminated materials as hazardous waste.

First Aid Measures:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[1]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[1]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]



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Caption: Workflow for responding to an **Iminoglutarate** spill.

Disposal Plan

All **Iminoglutarate** waste and contaminated materials should be disposed of as hazardous chemical waste.

- Collection: Collect waste in a clearly labeled, sealed, and compatible container.
- Labeling: The label should include "Hazardous Waste," the full chemical name (**Iminoglutarate**), and any known hazards.
- Storage: Store the waste container in a designated satellite accumulation area.
- Disposal: Arrange for pickup and disposal by your institution's EHS department or a licensed hazardous waste disposal company.[8] Do not pour **Iminoglutarate** down the drain.[6]

Quantitative Data

Specific occupational exposure limits (OELs) for **Iminoglutarate** have not been established by major regulatory bodies. The following data is available from PubChem:

Property	Value	Source
Molecular Formula	C5H5NO4-2	PubChem[9]
Molecular Weight	143.10 g/mol	PubChem[9]
CAS Number	23648-80-8	PubChem[9]

Note: In the absence of established OELs, it is crucial to adhere to the principles of ALARA (As Low As Reasonably Achievable) for exposure.

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- To cite this document: BenchChem. [Personal protective equipment for handling Iminoglutarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219421#personal-protective-equipment-for-handling-iminoglutarate]

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